

1-Acetyl-2-imidazolidinone: A Technical Health and Safety Guide for Researchers

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Compound of Interest

Compound Name: 1-Acetyl-2-imidazolidinone

Cat. No.: B193065

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive health and safety data for handling **1-Acetyl-2-imidazolidinone**. The information is compiled from various safety data sheets and scientific literature to ensure a thorough understanding of its properties and potential hazards. This guide is intended to support risk assessments and the implementation of safe laboratory practices.

Chemical and Physical Properties

1-Acetyl-2-imidazolidinone is a white to off-white crystalline solid.^[1] A summary of its key physical and chemical properties is presented in Table 1 for easy reference.

Property	Value	Reference
CAS Number	5391-39-9	[1]
Molecular Formula	C5H8N2O2	[1]
Molecular Weight	128.13 g/mol	[1]
Appearance	White to off-white crystalline powder	[1]
Melting Point	173-175 °C	[2]
Solubility	Soluble in water and organic solvents.	[1]
Density	1.237 g/cm ³	[2]
pKa (Predicted)	12.11 ± 0.20	[1]

Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **1-Acetyl-2-imidazolidinone** is classified as a hazardous substance. The primary hazards identified are skin and eye irritation.

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2A	H319: Causes serious eye irritation

A significant concern associated with **1-Acetyl-2-imidazolidinone** is its identification as a genotoxic impurity in the muscle relaxant drug, Tizanidine hydrochloride.[3] While specific quantitative genotoxicity data for the pure substance is not readily available in the public domain, its classification as a genotoxic impurity necessitates stringent control and handling procedures.

Toxicological Data Summary

Detailed toxicological studies on **1-Acetyl-2-imidazolidinone** are not widely published. However, based on its GHS classification and its status as a genotoxic impurity, the following toxicological endpoints are of concern.

Toxicological Endpoint	Summary of Findings
Acute Oral Toxicity	Data not available.
Dermal Toxicity	Data not available.
Inhalation Toxicity	Data not available.
Skin Corrosion/Irritation	Classified as a skin irritant (Category 2). Causes skin irritation.
Serious Eye Damage/Irritation	Classified as a serious eye irritant (Category 2A). Causes serious eye irritation.
Respiratory or Skin Sensitization	Data not available.
Germ Cell Mutagenicity	Identified as a genotoxic impurity.[3] Specific mutagenicity data (e.g., Ames test results) are not publicly available.
Carcinogenicity	Data not available.
Reproductive Toxicity	Data not available.
Specific Target Organ Toxicity (Single Exposure)	Data not available.
Specific Target Organ Toxicity (Repeated Exposure)	Data not available.
Aspiration Hazard	Not applicable based on its physical state.

Experimental Protocols for Key Safety Assessments

While specific experimental results for **1-Acetyl-2-imidazolidinone** are limited, this section outlines the standard methodologies for key toxicological assays relevant to its identified hazards. These protocols are based on internationally recognized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test (Based on OECD TG 439)

This test method provides a framework for assessing the skin irritation potential of a substance.

- **Test System:** A commercially available, reconstituted human epidermis model that mimics the biochemical and physiological properties of the upper parts of the human skin.
- **Procedure:**
 - A small amount of the test substance (**1-Acetyl-2-imidazolidinone**) is applied topically to the skin tissue surface.
 - The substance is left in contact with the tissue for a defined period (e.g., 60 minutes).
 - Following exposure, the tissue is thoroughly rinsed to remove the test substance.
 - The tissue is then incubated for a post-exposure period (e.g., 42 hours).
- **Endpoint Measurement:** Cell viability is determined by the enzymatic conversion of a vital dye (e.g., MTT) into a colored product, which is measured spectrophotometrically.
- **Interpretation:** A reduction in cell viability below a certain threshold (typically 50%) compared to a negative control indicates that the substance is an irritant.

In Vitro Eye Irritation: Bovine Corneal Opacity and Permeability (BCOP) Test (Based on OECD TG 437)

This assay is used to identify substances that can cause serious eye damage.

- **Test System:** Freshly isolated bovine corneas obtained from abattoirs.
- **Procedure:**
 - The test substance is applied to the epithelial surface of the cornea.
 - The cornea is incubated for a specified period (e.g., 10 minutes).

- The substance is then rinsed from the cornea.
- Endpoint Measurement:
 - Opacity: The cloudiness of the cornea is measured using an opacitometer.
 - Permeability: The passage of a fluorescent dye (sodium fluorescein) through the cornea is measured with a spectrophotometer.
- Interpretation: An in vitro irritancy score is calculated based on the opacity and permeability values. Scores exceeding a certain threshold classify the substance as a severe eye irritant.

Bacterial Reverse Mutation Test (Ames Test) (Based on OECD TG 471)

This test is used to evaluate the mutagenic potential of a substance by assessing its ability to induce reverse mutations in several strains of *Salmonella typhimurium* and *Escherichia coli*.

- Test System: Multiple strains of bacteria that are auxotrophic for a specific amino acid (e.g., histidine for *S. typhimurium*).
- Procedure:
 - The bacterial strains are exposed to various concentrations of **1-Acetyl-2-imidazolidinone**, both with and without an external metabolic activation system (S9 mix from rat liver).
 - The bacteria are then plated on a minimal agar medium that lacks the specific amino acid.
- Endpoint Measurement: The number of revertant colonies (colonies that have regained the ability to synthesize the amino acid) is counted after a suitable incubation period.
- Interpretation: A significant, dose-dependent increase in the number of revertant colonies compared to the negative control indicates that the substance is mutagenic.

Safe Handling and Emergency Procedures

Given the hazardous nature of **1-Acetyl-2-imidazolidinone**, strict adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE)

- **Eye/Face Protection:** Wear chemical safety goggles and/or a face shield.
- **Skin Protection:** Wear impervious gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.
- **Respiratory Protection:** In case of insufficient ventilation or when handling large quantities, use a NIOSH-approved respirator with an appropriate cartridge.

Handling and Storage

- Handle in a well-ventilated area, preferably in a chemical fume hood.
- Avoid generating dust.
- Keep containers tightly closed when not in use.
- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.

First-Aid Measures

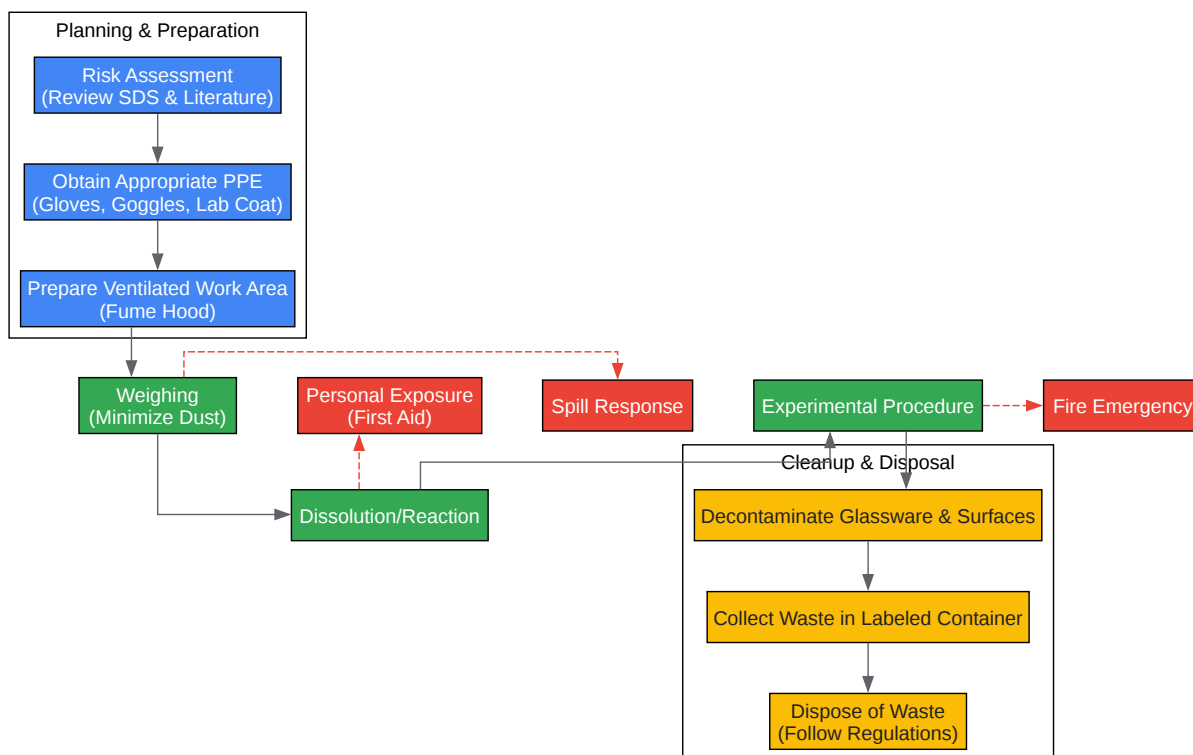
- **After Inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- **After Skin Contact:** Immediately wash with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.
- **After Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- **After Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Spills and Disposal

- **Spills:** Wear appropriate PPE. For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal. For large spills, cordon off the area and follow emergency procedures.
- **Disposal:** Dispose of waste in accordance with local, state, and federal regulations. Do not allow the substance to enter drains or waterways.

Visualized Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **1-Acetyl-2-imidazolidinone**, from initial risk assessment to final disposal.



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Caption: Logical workflow for the safe handling of **1-Acetyl-2-imidazolidinone**.

This guide provides a comprehensive overview of the health and safety data for **1-Acetyl-2-imidazolidinone**. Researchers, scientists, and drug development professionals should use this

information to conduct thorough risk assessments and implement appropriate safety measures to minimize exposure and ensure a safe working environment. Due to its classification as a genotoxic impurity, extreme caution is advised when handling this compound.

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